

(3-Iodopropyl)trimethoxysilane (CAS 14867-28-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (3-Iodopropyl)trimethoxysilane

Cat. No.: B081993

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Iodopropyl)trimethoxysilane is a versatile organosilane compound that serves as a crucial coupling agent and surface modifier in a wide array of scientific and industrial applications.^[1] Its unique bifunctional structure, featuring a reactive iodopropyl group and a hydrolyzable trimethoxysilyl group, enables the covalent linkage of organic and inorganic materials.^{[1][2]} This technical guide provides an in-depth overview of the physicochemical properties, reaction mechanisms, and key applications of **(3-Iodopropyl)trimethoxysilane**, with a focus on methodologies relevant to researchers in materials science and drug development.

Physicochemical and Safety Data

A thorough understanding of the physical, chemical, and safety properties of **(3-Iodopropyl)trimethoxysilane** is paramount for its effective and safe utilization in a laboratory setting. The following tables summarize key quantitative data for this compound.

Table 1: Physicochemical Properties of **(3-Iodopropyl)trimethoxysilane**

Property	Value	Reference
CAS Number	14867-28-8	[3] [4] [5] [6]
Molecular Formula	C ₆ H ₁₅ IO ₃ Si	[3] [4] [5]
Molecular Weight	290.17 g/mol	[3] [4] [6]
Appearance	Colorless to pale reddish-yellow clear liquid	[1] [5]
Density	1.482 g/mL at 20 °C	[3] [6] [7]
Boiling Point	80 °C at 0.3 kPa	[5]
Refractive Index (n _{20/D})	1.473	[3] [6] [7]
Flash Point	78 °C (172.4 °F) - closed cup	[3] [5] [6]
InChI	1S/C6H15IO3Si/c1-8-11(9-2,10-3)6-4-5-7/h4-6H2,1-3H3	[3] [6]
SMILES	CO--INVALID-LINK--(OC)OC	[3] [6]

Table 2: Safety and Hazard Information

Hazard Information	Details	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[7]
Signal Word	Warning	[3][5][6]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3][4][6]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[3][6]
Personal Protective Equipment	Dust mask type N95 (US), Eyeshields, Gloves	[3]
Storage Class	10 - Combustible liquids	[3][6]

Core Applications and Reaction Mechanisms

The primary utility of **(3-Iodopropyl)trimethoxysilane** lies in its function as a silane coupling agent. These agents act as molecular bridges at the interface between dissimilar materials, enhancing adhesion and compatibility. The trimethoxysilyl end of the molecule facilitates bonding to inorganic substrates, while the iodopropyl group provides a reactive site for subsequent chemical modifications.

Surface Modification of Substrates

(3-Iodopropyl)trimethoxysilane is extensively used for the surface modification of materials rich in hydroxyl groups, such as silica, glass, and various metal oxides.[1] The process involves the hydrolysis of the methoxy groups to form reactive silanols, which then condense with the hydroxyl groups on the substrate surface to form stable siloxane bonds (Si-O-Si).

Nanoparticle Functionalization

In the realm of nanotechnology, this silane is employed to functionalize nanoparticles, thereby altering their surface properties to improve dispersion in polymer matrices, enable the

attachment of biomolecules, or introduce specific functionalities. The iodopropyl group serves as a versatile handle for further chemical reactions.

Synthesis of Organic-Inorganic Hybrid Materials

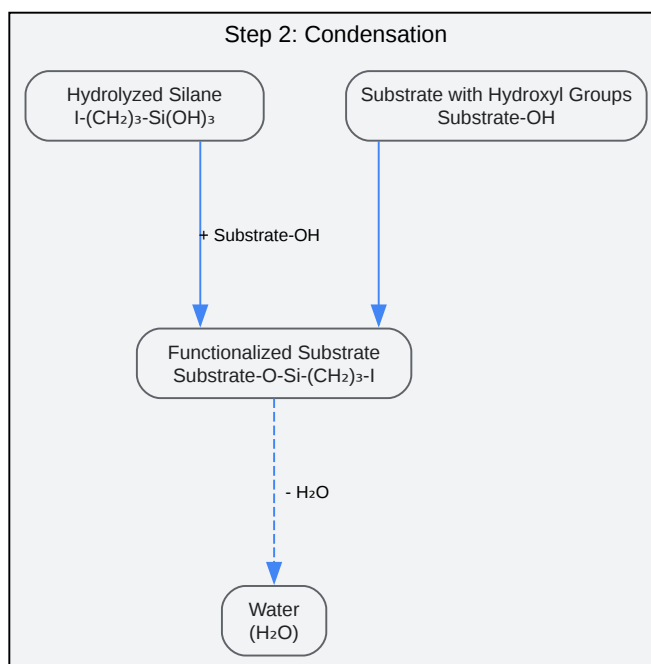
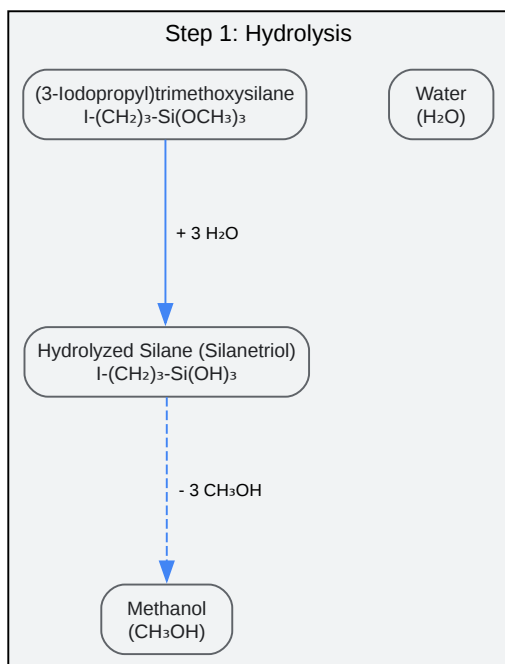
(3-Iodopropyl)trimethoxysilane is a key building block in the synthesis of organic-inorganic hybrid materials. These materials combine the properties of both organic polymers (e.g., flexibility, processability) and inorganic components (e.g., thermal stability, mechanical strength) at the molecular level.

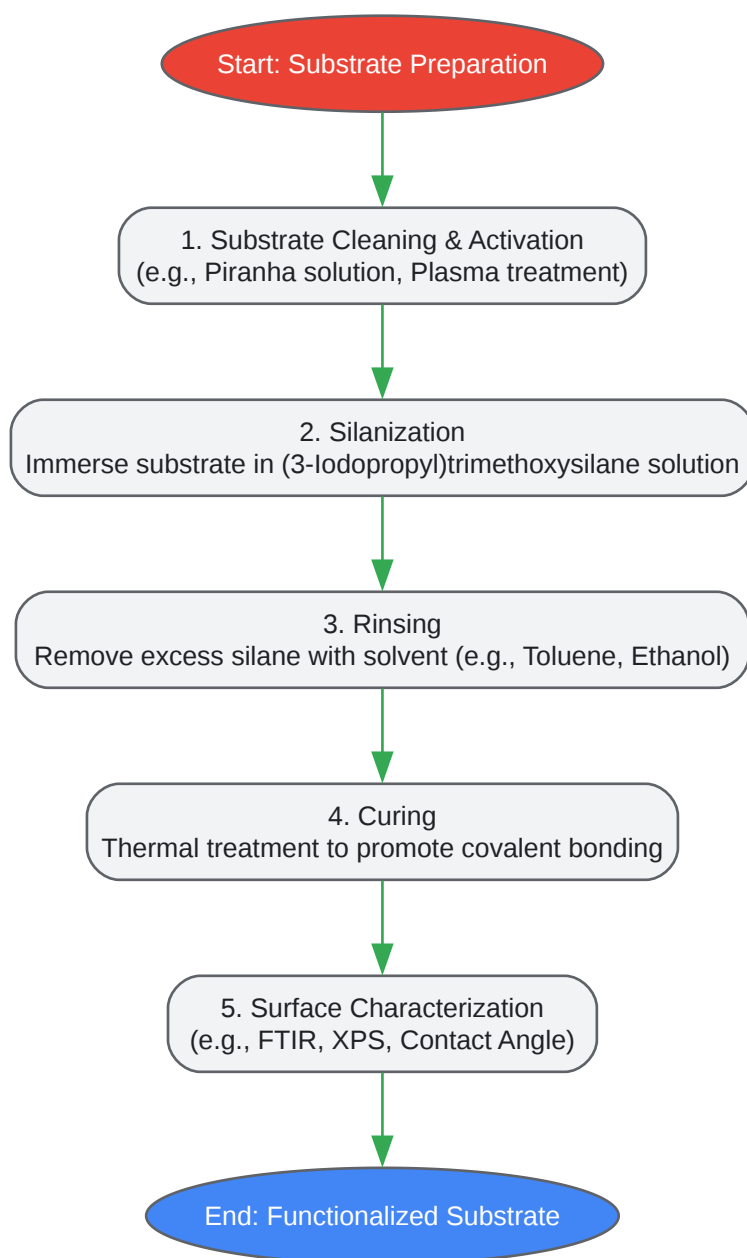
Reaction Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key reaction mechanisms and a general experimental workflow for surface modification.

Hydrolysis and Condensation of (3-Iodopropyl)trimethoxysilane

The fundamental reaction mechanism for the surface functionalization with **(3-Iodopropyl)trimethoxysilane** involves a two-step process: hydrolysis and condensation.





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References

- 1. sid.ir [sid.ir]
- 2. Surface modification of silicate glass using 3-(mercaptopropyl)trimethoxysilane for thiol-ene polymerization. | Semantic Scholar [semanticscholar.org]
- 3. Synthesis and surface functionalization of silica nanoparticles for nanomedicine - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. flex.flinders.edu.au [flex.flinders.edu.au]
- 7. mdpi.com [mdpi.com]
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